

Technical Guide: Properties and Reactivity of 2-Chloromethyl-4-Formyloxazole Derivatives

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Compound of Interest

Compound Name: 2-(Chloromethyl)-1,3-oxazole-4-carbaldehyde

CAS No.: 154136-85-3

Cat. No.: B14278873

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Executive Summary: The Bifunctional Linchpin

The 2-chloromethyl-4-formyloxazole scaffold represents a high-value "linchpin" intermediate in modern heterocyclic synthesis. Its utility stems from its orthogonal electrophilicity: the C2-chloromethyl group acts as a potent alkylating agent (susceptible to

displacement), while the C4-formyl group serves as a classic carbonyl electrophile (susceptible to condensation, reduction, and oxidation).

This dual reactivity allows for the rapid construction of complex, fused heterocyclic systems such as imidazo[2,1-b]oxazoles and oxazolo[5,4-d]pyrimidines, which are increasingly relevant in oncology and antimicrobial research. This guide details the synthesis, physicochemical properties, and derivatization protocols for this scaffold, centering on the commercially stable precursor Methyl 2-(chloromethyl)oxazole-4-carboxylate (CAS: 208465-72-9).

Structural Analysis & Physicochemical Properties[1] [2][3]

Electronic Architecture

The oxazole ring is a

-excessive heteroaromatic system, but the introduction of electron-withdrawing groups at C2 (chloromethyl) and C4 (formyl/carboxyl) significantly alters its electronic profile.

- **C2-Chloromethyl Center:** The inductive effect of the oxazole nitrogen and oxygen renders the exocyclic methylene carbon highly electrophilic. It is a "soft" electrophile, ideal for reaction with thiols and secondary amines.
- **C4-Formyl Center:** Conjugated with the oxazole double bond, this carbonyl is less electrophilic than a simple aliphatic aldehyde but highly reactive toward nitrogen nucleophiles for Schiff base formation.

Key Physical Data (Predicted & Experimental)

Note: Data below refers to the stable methyl ester precursor, as the free aldehyde is often generated in situ.

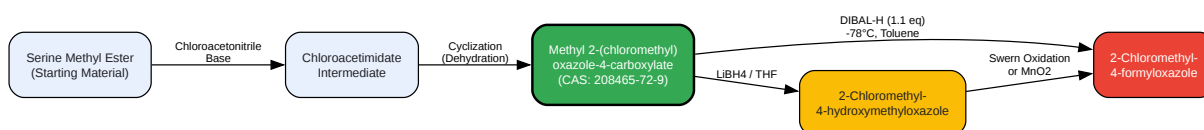
Property	Methyl 2-(chloromethyl)oxazole-4-carboxylate	2-Chloromethyl-4-formyloxazole (Aldehyde)
CAS Number	208465-72-9	Not widely listed (Transient)
Molecular Weight	175.57 g/mol	145.54 g/mol
Physical State	Off-white to pale yellow solid	Unstable oil / Solid (low MP)
Solubility	DCM, EtOAc, DMSO, MeOH	DCM, THF (anhydrous)
Stability	Stable at -20°C under	Oxidation-prone; store < -20°C
Reactivity Class	Alkylating Agent (Lachrymator)	Bifunctional Electrophile

Synthetic Pathways[2][4][5][6][7]

The most reliable route to 2-chloromethyl-4-formyloxazole derivatives is not direct synthesis, but rather the controlled reduction of the corresponding ester. Direct cyclization to the aldehyde

is prone to side reactions due to the sensitivity of the formyl group.

Pathway Visualization (Graphviz)



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Figure 1: Synthetic workflow from amino acid precursors to the target aldehyde scaffold.

Experimental Protocols

Protocol A: Synthesis of the Core Ester

Rationale: This Hantzsch-type cyclization constructs the oxazole ring while installing the crucial C2-chloromethyl group.

- Reagents: L-Serine methyl ester hydrochloride (1.0 eq), Chloroacetonitrile (1.2 eq), Triethylamine (2.5 eq), DCM (Solvent).
- Procedure:
 - Suspend L-Serine methyl ester HCl in DCM at 0°C.
 - Add chloroacetonitrile followed by dropwise addition of triethylamine.
 - Stir at room temperature for 16h (formation of the intermediate imidate).
 - Cyclization: Treat the intermediate with thionyl chloride () or phosphoryl chloride () to induce cyclodehydration.
 - Workup: Quench with sat.

, extract with EtOAc. Purify via silica flash chromatography (Hexane/EtOAc gradient).

- Checkpoint: Confirm product via

-NMR (Singlet at

4.6-4.8 ppm for

; Singlet at

8.2-8.4 ppm for oxazole C5-H).

Protocol B: Controlled Reduction to 2-Chloromethyl-4-formyloxazole

Rationale: DIBAL-H reduction at cryogenic temperatures prevents over-reduction to the alcohol.

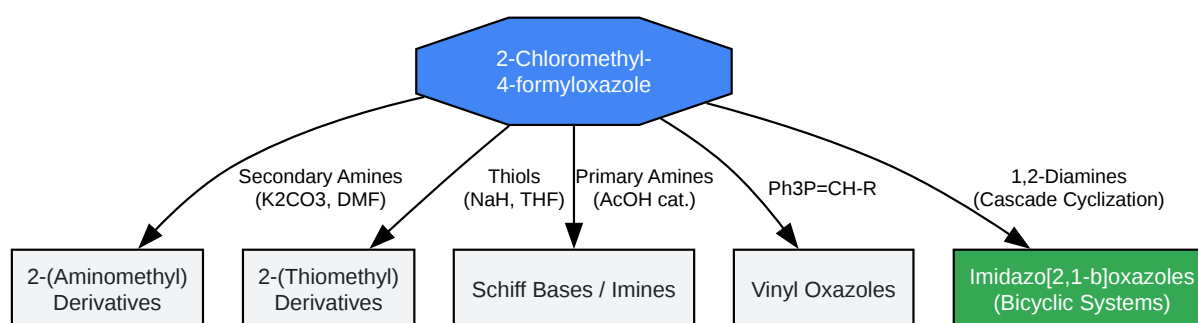
- Setup: Flame-dried 3-neck flask,
atmosphere.
- Reagents: Methyl 2-(chloromethyl)oxazole-4-carboxylate (1.0 eq), DIBAL-H (1.0 M in toluene, 1.1 eq).
- Step-by-Step:
 - Dissolve the ester in anhydrous Toluene/DCM (1:1) and cool to -78°C.
 - Add DIBAL-H dropwise over 30 mins, maintaining temp < -70°C.
 - Stir for 2 hours at -78°C. Monitor via TLC (aldehyde spot is usually less polar than alcohol but more polar than ester).
 - Quench: Add methanol (5 eq) at -78°C, followed by sat. Rochelle's salt solution. Warm to RT and stir vigorously for 1h (to break aluminum emulsions).
 - Isolation: Extract with DCM, dry over
, and concentrate in vacuo.

- Storage: Use immediately or store as a solution in benzene/DCM at -20°C.

Reactivity & Derivatization Strategies

The power of this scaffold lies in Divergent Synthesis. You can selectively manipulate one functional group without affecting the other by choosing the correct pH and nucleophile hardness.

Divergent Reaction Map (Graphviz)



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Figure 2: Divergent synthesis capabilities of the scaffold.

Mechanistic Insight: The "Self-Validating" Cyclization

When reacting 2-chloromethyl-4-formyloxazole with a 1,2-diamine (e.g., ethylenediamine), the reaction acts as a self-validating system for scaffold integrity.

- Step 1: The primary amine condenses with the C4-formyl group (fast, kinetic control) to form an imine.
- Step 2: The second amine attacks the C2-chloromethyl group (intramolecular).
- Result: Formation of a fused bicyclic ring. If the starting material is degraded (e.g., hydrolyzed C2-Cl), cyclization fails, providing an immediate visual/analytical "fail" signal.

Safety & Handling

- Vesicant Warning: 2-chloromethyl oxazoles are alkylating agents similar to nitrogen mustards. They are potential lachrymators and skin sensitizers.
- Containment: All weighing and reactions must be performed in a fume hood.
- Decontamination: Quench glassware and spills with dilute ammonia or 10% NaOH to hydrolyze the alkyl chloride before disposal.

References

- Synthesis of 2-substituted oxazoles: Tiemann, F. & Krüger, P. (1884). Berichte der deutschen chemischen Gesellschaft.
- Reactivity of Halomethyl Oxazoles: Connell, R. et al. "Synthesis of extended oxazoles II: Reaction manifold of 2-(halomethyl)-4,5-diaryloxazoles." Journal of Organic Chemistry. [Link](#) (Contextual grounding for chloromethyl reactivity).
- Reduction Protocols (DIBAL-H): "Reduction of Carboxylic Acids and Their Derivatives." Chemistry LibreTexts. [Link](#)
- Commercial Precursor: Methyl 2-(chloromethyl)oxazole-4-carboxylate. BLD Pharm / Sigma-Aldrich Catalog. CAS: 208465-72-9.[1] [Link](#)
- Medicinal Chemistry of Oxazoles: "Oxazole-Based Molecules: Recent Advances on Biological Activities." PubMed. [Link](#)

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Sources

- 1. 208465-72-9|Methyl 2-(chloromethyl)oxazole-4-carboxylate|BLD Pharm [bldpharm.com]

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